3'-Aminobenzanilide spectroscopic data

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Compound of Interest

Compound Name:	*3'-Aminobenzanilide*
CAS No.:	*16091-26-2*
Cat. No.:	*B107531*

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An In-depth Technical Guide to the Spectroscopic Data of **3'-Aminobenzanilide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3'-Aminobenzanilide ($C_{13}H_{12}N_2O$, Mol. Wt. 212.25 g/mol) is a chemical intermediate featuring a benzamide core with an amino substituent.[1] Its structure, comprising a primary aromatic amine, a secondary amide, and two distinct phenyl rings, makes it a valuable building block in medicinal chemistry and materials science. Accurate and unambiguous structural confirmation is paramount for any research or development application. This guide provides an in-depth analysis of the core spectroscopic techniques—Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS)—used to characterize **3'-Aminobenzanilide**. The narrative emphasizes the causal relationships between molecular structure and spectral output, offering field-proven insights into experimental design and data interpretation.

Molecular Structure and Spectroscopic Overview

The key to interpreting the spectra of **3'-Aminobenzanilide** lies in understanding its constituent functional groups and their electronic interplay. The molecule consists of a benzoyl group

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attached to the nitrogen of a 3-aminophenyl ring. The primary amine (-NH_2) is an electron-donating group, which influences the electron density of its host ring (Ring B). The amide linkage (-CONH-) is a more complex group, with the carbonyl being electron-withdrawing and the nitrogen lone pair capable of resonance.

Caption: Molecular structure of **3'-Aminobenzanilide**.

Infrared (IR) Spectroscopy

Expertise & Experience: Identifying Key Functional Groups IR spectroscopy is the first-line technique for confirming the presence of the key functional groups in **3'-Aminobenzanilide**. The spectrum is a composite of absorptions from the primary amine, the secondary amide, and the aromatic rings. For primary amines, two distinct N-H stretching bands are expected due to symmetric and asymmetric vibrations.[2][3][4] The amide linkage gives rise to very strong and characteristic absorptions, notably the C=O stretch (Amide I band) and the N-H bend (Amide II band).

Data Presentation: Characteristic IR Absorptions

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Wavenumber (cm^{-1})	Intensity	Assignment	Functional Group
~3450 and ~3350	Medium, Sharp	Asymmetric & Symmetric N-H Stretch	Primary Aromatic Amine
~3300	Medium, Sharp	N-H Stretch	Secondary Amide
~3050	Medium-Weak	Aromatic C-H Stretch	Aromatic Rings
~1650	Strong	C=O Stretch (Amide I)	Secondary Amide
~1620 & ~1590	Medium	C=C Ring Stretch	Aromatic Rings
~1540	Medium	N-H Bend (Amide II)	Secondary Amide
~1300	Medium	Aromatic C-N Stretch	Primary Aromatic Amine
~1250	Medium	Aliphatic C-N Stretch	Amide Linkage
900-670	Strong	C-H Out-of-Plane Bending	Aromatic Ring Substitution

Note: These are predicted values based on typical ranges for the specified functional groups. Actual values may vary slightly.

Trustworthiness: A Self-Validating Protocol for IR Analysis (ATR Method) The Attenuated Total Reflectance (ATR) method is favored for its simplicity and minimal sample preparation.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal. This is crucial as it will be subtracted from the sample spectrum, removing interference from atmospheric CO_2 and H_2O.
- Sample Application: Place a small amount of the solid **3'-Aminobenzanilide** powder onto the ATR crystal.
- Pressure Application: Use the instrument's pressure clamp to ensure firm and even contact between the sample and the crystal. Consistent pressure is key for reproducible results.

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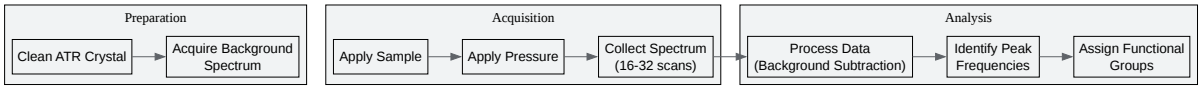
- Data Acquisition: Collect the spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio. The standard acquisition range is 4000-400 cm^{-1}.
- Data Processing: The instrument software will automatically perform the background subtraction. The resulting spectrum should show positive absorbance bands corresponding to the sample's vibrational modes.



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Caption: Standard workflow for IR spectrum acquisition using ATR.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: Elucidating the Carbon-Hydrogen Framework NMR spectroscopy provides the most detailed information about the molecular structure. ^{1}H NMR reveals the number of different types of protons and their neighboring environments, while ^{13}C NMR maps the carbon skeleton. For **3'-Aminobenzanilide**, the key is to differentiate the signals from the two aromatic rings and identify the labile amine and amide protons. The choice of solvent is critical; DMSO-d_6 is often preferred as it can solubilize the compound and typically shows the N-H protons, which might otherwise exchange too rapidly in other solvents.[5]

^{1}H NMR Spectroscopy: Predicted Data

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~10.0	Singlet	1H	H-N-C=O	Amide protons are highly deshielded and often appear as broad singlets.
~7.9	Multiplet	2H	Ring A (ortho to C=O)	Deshielded by the anisotropic effect of the carbonyl group.
~7.5	Multiplet	3H	Ring A (meta, para to C=O)	Typical aromatic region for a benzoyl group.
~7.1	Triplet	1H	Ring B (H-5')	Coupled to two neighboring protons.
~6.8	Multiplet	2H	Ring B (H-2', H-6')	Shifted upfield due to the electron-donating -NH_2 group.
~6.5	Multiplet	1H	Ring B (H-4')	Shifted upfield due to the electron-donating -NH_2 group.
~5.3	Singlet	2H	-NH_2	Primary amine protons, often broad. Position is concentration-dependent.

Note: Predicted values in DMSO-d_6 relative to TMS. Actual shifts and multiplicities can vary.

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^{13}C NMR Spectroscopy: Predicted Data

Chemical Shift (δ, ppm)	Assignment	Rationale
~166	C=O	Amide carbonyl carbons are characteristically deshielded.
~149	C-NH_2 (Ring B)	The carbon attached to the electron-donating amino group is deshielded.
~140	C-NH (Ring B)	Quaternary carbon attached to the amide nitrogen.
~135	C-C=O (Ring A)	Quaternary carbon attached to the carbonyl group.
~132	para-C (Ring A)	Aromatic CH.
~129	meta-C (Ring B)	Aromatic CH.
~128	meta-C (Ring A)	Aromatic CH.
~127	ortho-C (Ring A)	Aromatic CH.
~118	ortho-C (Ring B)	Shielded by the ortho/para directing amino group.
~115	para-C (Ring B)	Shielded by the ortho/para directing amino group.
~114	ortho-C (Ring B)	Shielded by the ortho/para directing amino group.

Note: Predicted values based on known substituent effects on benzene rings.[6][7]

Trustworthiness: A Self-Validating Protocol for NMR Analysis

- Sample Preparation: Accurately weigh ~5-10 mg of **3'-Aminobenzanilide** and dissolve it in ~0.7 mL of a deuterated solvent (e.g., DMSO-d_6) in a 5 mm NMR tube. Ensure the sample is fully dissolved.

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- Instrument Setup: Insert the sample into the NMR spectrometer. The instrument should be locked onto the deuterium signal of the solvent and shimmed to optimize magnetic field homogeneity, which is critical for high resolution.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-pulse ^{1}H spectrum.
  - Set the spectral width to cover the expected range (e.g., 0-12 ppm).
  - Use a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum. This simplifies the spectrum to single lines for each unique carbon environment.
  - A larger number of scans is required due to the low natural abundance of ^{13}C.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase the spectrum correctly and perform baseline correction.
  - Calibrate the chemical shift scale by setting the residual solvent peak to its known value (e.g., DMSO at 2.50 ppm for ^{1}H, 39.52 ppm for ^{13}C).
  - Integrate the ^{1}H signals to determine proton ratios.

Mass Spectrometry (MS)

Expertise & Experience: Confirming Molecular Weight and Fragmentation Mass spectrometry provides the exact molecular weight and crucial structural information from fragmentation patterns. According to the Nitrogen Rule, a compound with an even number of nitrogen atoms will have an even nominal molecular weight.[2] **3'-Aminobenzanilide** ($C_{13}H_{12}N_2O$) has two nitrogen atoms and a molecular weight of 212.25, consistent with this rule.

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The most common fragmentation pathway for amides is cleavage of the C-N amide bond (α-cleavage). For **3'-Aminobenzanilide**, this would yield a benzoyl cation and an aminophenylamino radical, or their counterparts. Collision-induced dissociation studies on protonated N-(3-aminophenyl)benzamide have confirmed a significant rearrangement product ion.[8]

Data Presentation: Predicted Mass Fragments (Electron Ionization)

m/z	Ion Structure	Interpretation
212	$[C_{13}H_{12}N_2O]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$)
120	$[C_7H_6NO]^+$	Loss of aminophenyl radical ($\bullet C_6H_6N$)
105	$[C_7H_5O]^+$	Benzoyl cation, from cleavage of the C-N amide bond
92	$[C_6H_6N]^{+\cdot}$	Aminophenyl radical cation, from cleavage of the C-N amide bond
77	$[C_6H_5]^+$	Phenyl cation, from loss of CO from the benzoyl cation

A notable rearrangement ion at m/z 110 has also been reported under specific MS/MS conditions.[8]

Trustworthiness: A Self-Validating Protocol for MS Analysis (EI-MS)

- Sample Introduction: Introduce a small quantity of the sample into the ion source, often via a direct insertion probe or a GC inlet. The sample is vaporized by heating under high vacuum.
- Ionization: The gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron to form a molecular ion ($M^{+\cdot}$).
- Fragmentation: The high internal energy of the molecular ion causes it to fragment into smaller, characteristic ions.

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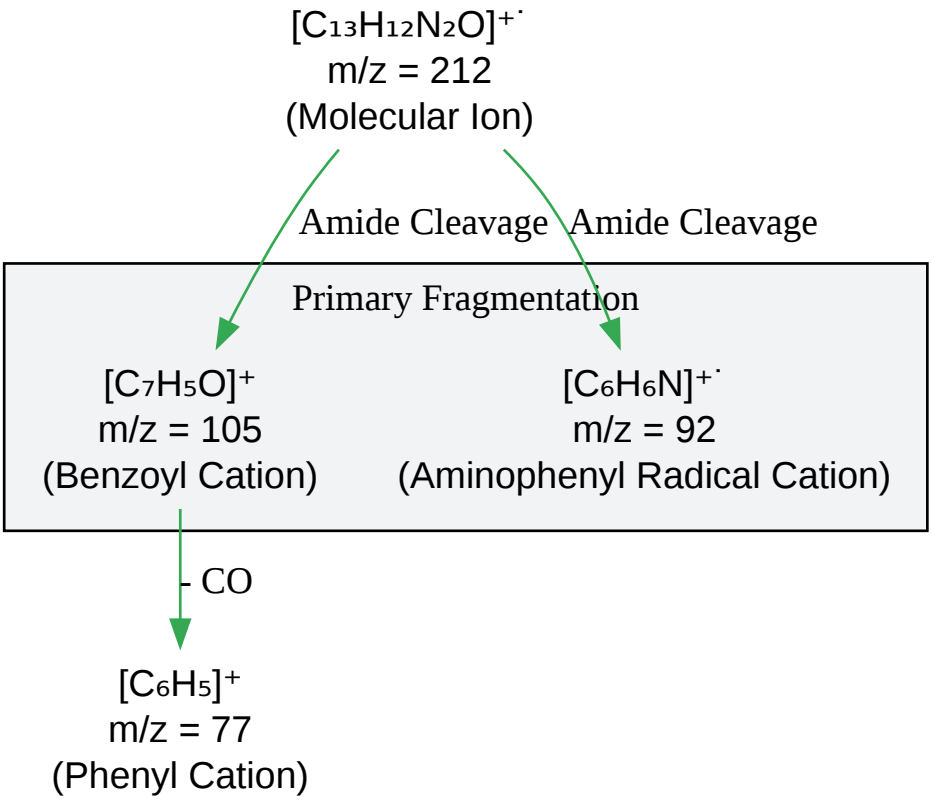
- Mass Analysis: The positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight), which separates them based on their mass-to-charge (m/z) ratio.
- Detection: A detector records the abundance of each ion, generating a mass spectrum which plots relative intensity versus m/z.



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Caption: Predicted major fragmentation pathway for **3'-Aminobenzanilide** in EI-MS.

Safety and Handling

3'-Aminobenzanilide should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. It is known to cause serious eye irritation and may cause respiratory irritation.[9] Handling should be performed in a well-ventilated area or a chemical fume hood.[9][10] Avoid creating dust. In case of contact, wash skin thoroughly. If inhaled, move to fresh air.[9][10]

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Conclusion

The structural elucidation of **3'-Aminobenzanilide** is reliably achieved through a synergistic application of IR, NMR, and Mass Spectrometry. IR spectroscopy provides rapid confirmation of the essential amine and amide functional groups. High-resolution ^{1}H and ^{13}C NMR spectroscopy deliver an unambiguous map of the carbon-hydrogen framework, allowing for the differentiation of the two aromatic systems. Finally, mass spectrometry confirms the molecular weight and provides corroborating structural evidence through predictable fragmentation patterns. Together, these techniques provide a robust and self-validating system for the comprehensive characterization of **3'-Aminobenzanilide**, ensuring its identity and purity for research and development applications.

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